

Technical Guide: Solubility & Handling of 6-(2-Chlorophenyl)-2-hydroxypyridine in DMSO

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Compound of Interest

Compound Name: 6-(2-Chlorophenyl)-2-hydroxypyridine

CAS No.: 1111114-35-2

Cat. No.: B6366358

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Executive Summary

6-(2-Chlorophenyl)-2-hydroxypyridine (often referred to by its tautomeric form, 6-(2-chlorophenyl)-2-pyridone) is a heterocyclic building block used in medicinal chemistry.^{[1][2][3]} While sparingly soluble in water, it exhibits high solubility in DMSO (typically 20–50 mg/mL), making DMSO the vehicle of choice for stock solution preparation.^[1]

This guide addresses the critical impact of lactam-lactim tautomerism on solubility, provides a validated dissolution protocol, and outlines storage strategies to prevent compound degradation due to DMSO hygroscopicity.^[1]

Chemical Identity & Physicochemical Context^{[2][4][5][6][7][8][9][10][11][12][13]}

To master the solubility of this compound, one must understand its dynamic structure.^[1] 2-Hydroxypyridines are "chameleon" molecules that change structure based on their environment.^{[1][2]}

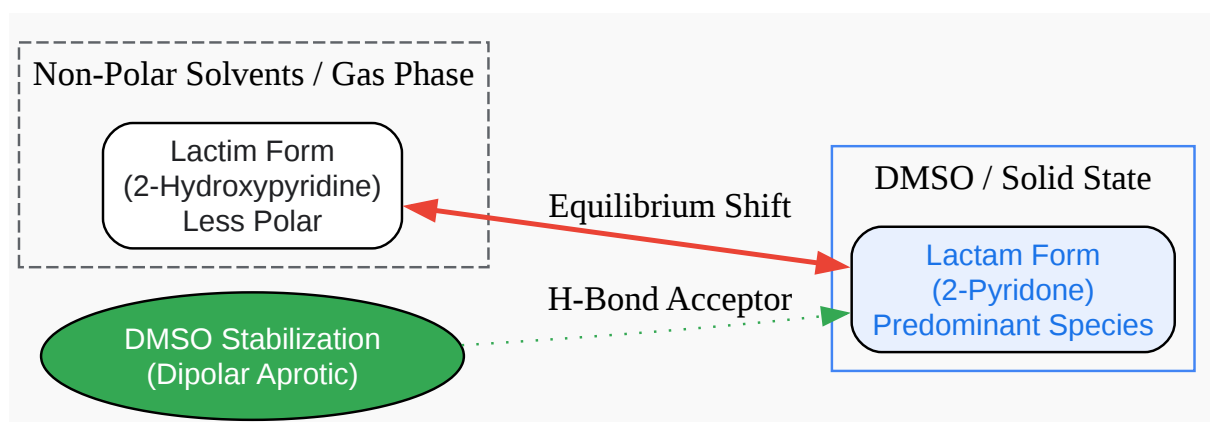
The Tautomeric Equilibrium

In the solid state and in polar aprotic solvents like DMSO, the compound exists predominantly as the 2-pyridone (lactam) tautomer, not the 2-hydroxypyridine (lactim) form.^[1] DMSO stabilizes the polar amide-like bond of the pyridone, which is critical for understanding its dissolution mechanism.^[1]

- Lactim Form (Non-polar solvent favored): Aromatic pyridine ring with an -OH group.^{[1][2]}
- Lactam Form (DMSO/Solid favored): Non-aromatic ring with a C=O and N-H group.^{[1][2]}

Visualization of Tautomeric Shift

The following diagram illustrates the structural shift that occurs when the solid is dissolved in DMSO.



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Caption: In DMSO, the equilibrium shifts strongly toward the Lactam (2-pyridone) form due to the solvent's high dielectric constant and hydrogen bond accepting capability.^[1]

Solubility Profile & Data

The following data summarizes the solubility limits and physical properties relevant to stock preparation.

Property	Value / Description	Notes
CAS Number	Varies by derivative (e.g., 16879-02-0 for 6-Cl analog)	Specific 2-Cl-phenyl CAS is rare; treat as 6-aryl-2-pyridone class. [1] [2]
Molecular Weight	~205.64 g/mol	Based on Formula C ₁₁ H ₈ ClNO. [1] [2]
Solubility in DMSO	≥ 20 mg/mL (approx. 100 mM)	Recommended Stock Conc.
Solubility in Water	Negligible (< 0.1 mg/mL)	Requires organic co-solvent. [2]
Solubility in Ethanol	Moderate (~5–10 mg/mL)	Less effective than DMSO. [1] [2]
Appearance	White to off-white powder	Crystalline solid. [1] [2]

Expert Insight: While specific batch data may vary, 6-aryl-substituted 2-pyridones generally dissolve readily in DMSO up to 50 mg/mL.[\[1\]](#)[\[2\]](#) However, for biological assays, a 10 mM or 20 mM stock is standard to ensure the final DMSO concentration in the assay remains <1% (v/v) after dilution.[\[1\]](#)

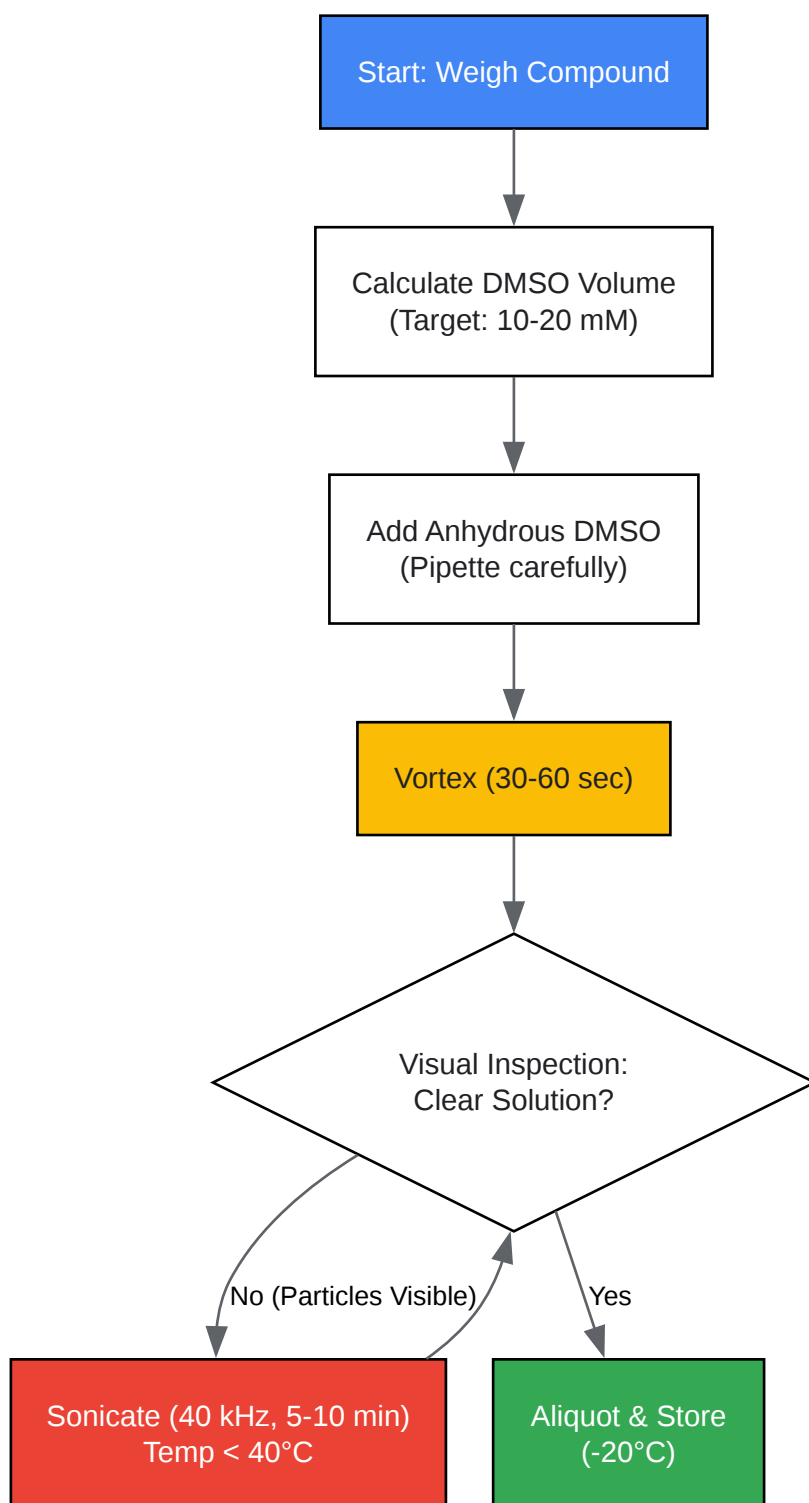
Validated Dissolution Protocol

This protocol ensures complete solubilization and minimizes the risk of "crash-out" (precipitation) during storage.[\[1\]](#)[\[2\]](#)

Materials Required[\[1\]](#)[\[2\]](#)[\[14\]](#)

- Compound: **6-(2-Chlorophenyl)-2-hydroxypyridine** (Solid).[\[1\]](#)[\[2\]](#)
- Solvent: Anhydrous DMSO (≥99.9%, stored over molecular sieves).[\[1\]](#)
- Vessel: Amber glass vial (borosilicate) or polypropylene microcentrifuge tube.
- Equipment: Vortex mixer, Ultrasonic bath (optional).

Step-by-Step Workflow



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Caption: Decision tree for preparing a homogeneous stock solution. Sonication is the primary corrective action if dissolution is slow.[1]

Detailed Procedure

- Calculation: Determine the mass required. For a 10 mM stock of a ~205.6 g/mol compound:
 - Weigh 2.06 mg of powder.[\[1\]](#)[\[2\]](#)
 - Add 1.0 mL of DMSO.[\[1\]](#)[\[2\]](#)
- Addition: Add the calculated volume of DMSO directly to the powder. Do not add powder to liquid to avoid clumping on the liquid surface.[\[1\]](#)
- Agitation: Vortex vigorously for 30 seconds. The solution should turn clear.
- Troubleshooting: If particles remain, sonicate in a water bath for 5–10 minutes. Ensure the water bath temperature does not exceed 40°C to prevent thermal degradation.[\[1\]](#)[\[2\]](#)
- Verification: Hold the vial up to a light source. The liquid must be free of any suspension or turbidity.[\[1\]](#)[\[2\]](#)

Stability & Storage Guidelines

DMSO is hygroscopic, meaning it absorbs water from the atmosphere.[\[1\]](#) Water uptake causes two problems:

- Precipitation: The compound is hydrophobic; as water content in DMSO rises, solubility drops.[\[1\]](#)[\[2\]](#)
- Hydrolysis Risk: Although the pyridone ring is stable, moisture can encourage microbial growth or hydrolytic degradation over long periods.[\[1\]](#)[\[2\]](#)

Storage Matrix

Condition	Recommendation	Duration
Room Temp (25°C)	Acceptable for < 24 hours	Short-term use only.[1][2]
Refrigerated (4°C)	NOT Recommended	DMSO freezes at 19°C; repeated solid-liquid cycling degrades compounds.[1][2]
Frozen (-20°C)	Best Practice	Stable for 6–12 months.[1][2]
Frozen (-80°C)	Long-term Archival	Stable for > 2 years.[1][2]

Critical Rule: Store stock solutions in single-use aliquots (e.g., 50 µL) to avoid freeze-thaw cycles. Use amber vials to protect from potential photodegradation.[1][2]

References

- MilliporeSigma. 6-Chloro-2-hydroxypyridine Product Specification & Solubility Data. (Analog reference for solubility limits). [Link](#)
- PubChem. Compound Summary: 6-Chloropyridin-2-ol (CID 85621).[1][2][4] National Library of Medicine.[1] [Link](#)
- Gaylord Chemical. Dimethyl Sulfoxide (DMSO) Solubility Data Bulletin 102. (General solvent properties and compatibility).[1][2][5][6] [Link](#)
- WuXi Biology. Tautomerism of 2-Hydroxypyridine and 2-Pyridone in Polar Solvents. (Mechanistic insight into lactam stabilization). [Link](#)
- BenchChem. Step-by-Step Guide for Preparing Stock Solutions in 100% DMSO. [Link](#)

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Sources

- [1. 2,6-Dihydroxypyridine - Wikipedia \[en.wikipedia.org\]](#)
- [2. \(2-Chlorophenyl\)\(pyridin-2-yl\)methanone | 1694-57-1 \[sigmaaldrich.com\]](#)
- [3. 6-\(2-Chlorophenyl\)-2-hydroxypyridine - CAS号 1111114-35-2 - 摩熵化学 \[molaid.com\]](#)
- [4. 6-Chloropyridin-2-ol | C5H4ClNO | CID 85621 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. gchemglobal.com \[gchemglobal.com\]](#)
- [6. Dimethyl sulfoxide - Wikipedia \[en.wikipedia.org\]](#)
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